

# Technical Guide: CAS 74990-33-3 (Recombinant Human Interleukin-2)

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## Compound of Interest

Compound Name: *1-{5-nitro-2-thienyl}-1H-pyrazole*

Cat. No.: *B428649*

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## Executive Summary & Identity

CAS 74990-33-3 refers to Interleukin-2 (Human), specifically the recombinant form (rHuIL-2) often utilized in immunology research and therapeutic development (e.g., Aldesleukin). It is a 15.5 kDa lymphokine produced by T-cells in response to antigenic stimulation.

In the context of drug development and cell culture, this protein is a critical reagent for the proliferation of T lymphocytes and Natural Killer (NK) cells. However, its handling is prone to a specific "silent failure" mode: hydrophobic aggregation upon improper reconstitution. This guide details the physicochemical properties, signaling mechanisms, and the mandatory "Acid-First" reconstitution protocol required to maintain bioactivity.

## Chemical Identity Table

Property	Data
CAS Number	74990-33-3
Common Names	Interleukin-2, IL-2, Aldesleukin, T-Cell Growth Factor (TCGF)
Molecular Weight	~15.5 kDa (Non-glycosylated, E. coli derived) ~17.6 kDa (Glycosylated, CHO or P. pastoris derived)
Isoelectric Point (pI)	~6.8 - 7.5 (Varies by isoform)
Sequence Length	133 Amino Acids (Mature form)
Disulfide Bonds	Cys58 - Cys105 (Essential for biological activity)

## Physical Properties & Stability Challenges

Unlike standard small molecules, CAS 74990-33-3 behaves as a metastable protein. Its core contains a high density of hydrophobic residues which are exposed if the protein is mis-folded or placed in a neutral buffer without a carrier.

### Solubility & Aggregation Physics[1]

- **The Trap:** Recombinant IL-2 is highly hydrophobic. If reconstituted directly in neutral buffers (PBS, pH 7.4) or water, it rapidly forms non-covalent aggregates. These aggregates are often invisible to the naked eye but result in a 90-99% loss of bioactivity.
- **The Solution:** IL-2 requires an acidic environment (pH 3.0 - 4.0) to protonate surface residues, increasing electrostatic repulsion between molecules and preventing aggregation during the initial solubilization phase.

### Stability Profile

State	Condition	Stability Duration	Notes
Lyophilized	-20°C to -80°C	12-24 Months	Store desiccated.
Reconstituted (Stock)	100 mM Acetic Acid	1 Week (4°C)	Do not freeze acid stocks repeatedly.
Working Aliquots	-20°C or -80°C	3-6 Months	Must contain carrier protein (0.1% BSA/HSA).
Freeze-Thaw	N/A	Avoid	Loses ~20% activity per cycle.

## Mechanism of Action: Signal Transduction

IL-2 exerts its pleiotropic effects through the IL-2 Receptor (IL-2R), a heterotrimeric complex consisting of

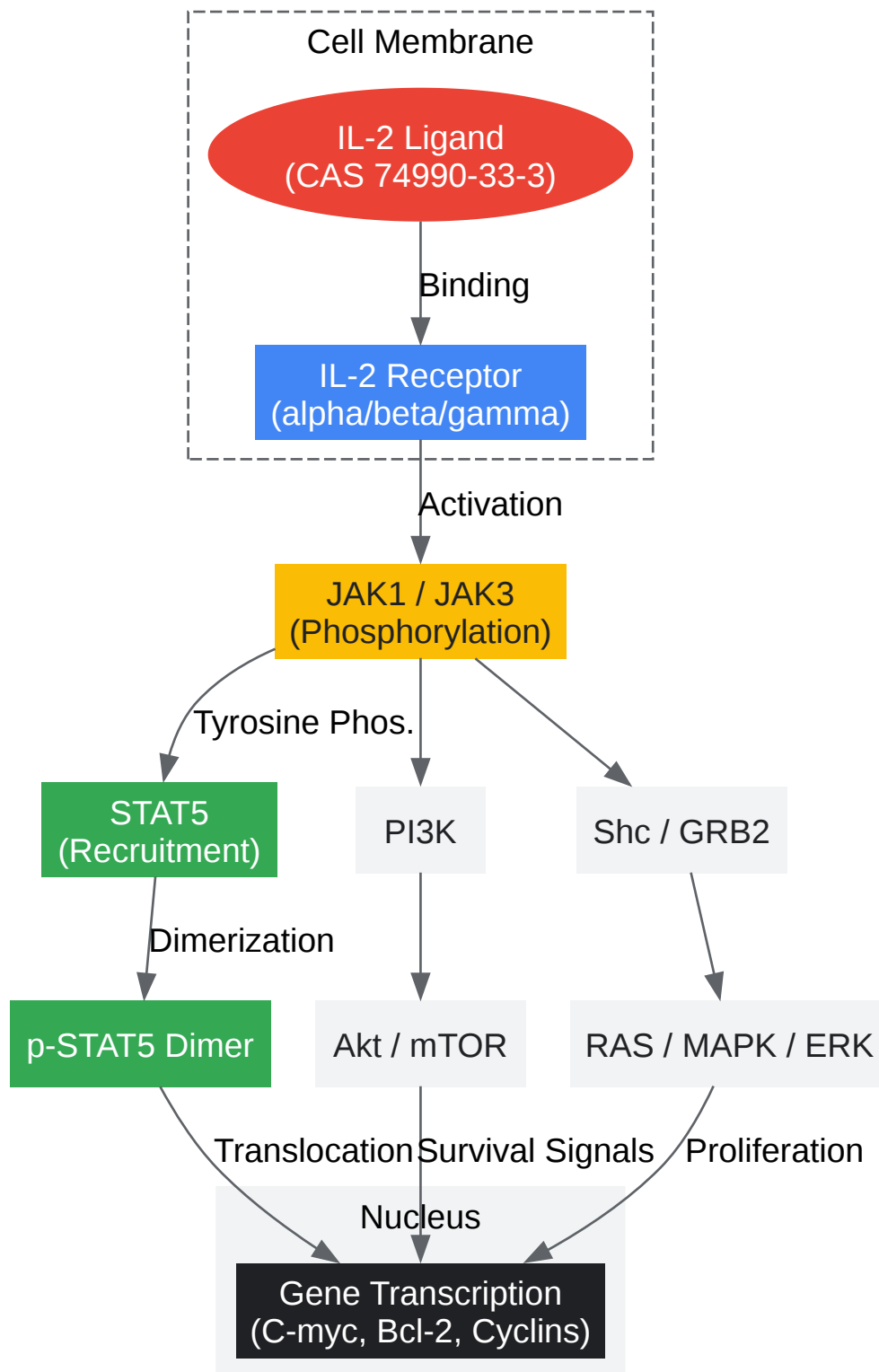
(CD25),

(CD122), and

(CD132) chains. The signaling cascade is non-linear, activating three parallel pathways that drive survival, proliferation, and differentiation.

## Pathway Visualization

The following diagram illustrates the signal propagation from the extracellular receptor binding to nuclear transcription factors.



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Caption: IL-2 binds the IL-2R complex, activating JAK/STAT (differentiation), PI3K/Akt (survival), and MAPK (proliferation) pathways.

## Operational Protocol: The "Acid-First" Reconstitution

Expert Insight: The most common cause of experimental failure with CAS 74990-33-3 is dissolving the lyophilized powder directly into PBS or media. This results in immediate precipitation. Follow this self-validating workflow.

### Reagents Required[2]

- Vehicle: 100 mM Acetic Acid (sterile).[1][2][3][4]
- Carrier: 0.1% BSA (Bovine Serum Albumin) or HSA (Human Serum Albumin) in PBS.
- Vial: Sterile polypropylene tubes (low protein binding).

### Step-by-Step Workflow



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Caption: Critical workflow requiring initial acidification to prevent hydrophobic aggregation before neutralization.

Protocol Notes:

- Centrifugation: Always spin the vial before opening. Lyophilized protein often adheres to the cap; opening it without spinning leads to mass loss.
- No Vortexing: IL-2 is shear-sensitive. Vortexing creates bubbles and denatures the protein at the air-liquid interface.

- The "Acid-First" Rule: Reconstitute to 100 µg/mL - 1 mg/mL in 100 mM Acetic Acid. This stock solution is stable at 4°C for 1 week.
- Working Solution: Dilute the acid stock at least 1:100 into culture media or PBS containing carrier protein (BSA/HSA) to neutralize the pH for cell culture use.

## Safety Data (GHS & Bioactivity)

While CAS 74990-33-3 is not a classic "hazardous chemical" (it is not corrosive or flammable), it is a potent bioactive cytokine.

## Hazard Classification

- GHS Signal Word: None (Non-hazardous substance according to OSHA 29 CFR 1910.1200).
- Biohazard Level: BSL-1 (Standard microbiological practices).

## Biological Safety Profile

- Vascular Leak Syndrome (VLS): In clinical high-dose applications (systemic administration), IL-2 causes increased vascular permeability. In a research setting, accidental injection or mucous membrane absorption should be avoided.
- Cell Proliferation: Accidental exposure to cell cultures not intended for IL-2 stimulation will cause rapid, unwanted proliferation of lymphoid cells.

## Handling Precautions[6][7][8][9][10]

- PPE: Nitrile gloves, lab coat, safety glasses.
- Aerosolization: Avoid creating aerosols when pipetting to prevent inhalation, which can induce immune responses in sensitive individuals.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 74990-33-3, Interleukin-2. Retrieved from [\[Link\]](#)

- DrugBank Online. Aldesleukin (DB00041) Pharmacology and Mechanism. Retrieved from [\[Link\]](#)

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